

# Application Notes and Protocols for Dimethyl Phenylphosphonite

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## Compound of Interest

Compound Name: *Dimethyl phenylphosphonite*

Cat. No.: *B1585561*

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These notes provide detailed procedures for the safe handling and storage of **dimethyl phenylphosphonite**, a reactive organophosphorus compound commonly used in organic synthesis. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

## Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **dimethyl phenylphosphonite** is presented below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>11</sub> O <sub>2</sub> P	
Molecular Weight	170.15 g/mol	
Appearance	Colorless liquid	[1][2]
Odor	Slight	[2]
Boiling Point	102°C @ 15 mmHg	[1]
Melting Point	270°C (literature)	[1]
Density	1.072 g/mL at 25°C	
Refractive Index	n <sub>20</sub> /D 1.529 (literature)	
Flash Point	113°C (235.4°F) - closed cup	
Solubility	Miscible with alcohol, immiscible with water.[3][4]	
Storage Temperature	2-8°C	

Hazard Information	Description	Reference
GHS Pictogram	GHS05 (Corrosion)	
Signal Word	Danger	
Hazard Statements	H314: Causes severe skin burns and eye damage.	[5]
Precautionary Statements	P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405, P501	[1]
Storage Class Code	8A - Combustible corrosive hazardous materials	

## Handling Protocols

### 2.1. Engineering Controls

- Ventilation: All handling of **dimethyl phenylphosphonite** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate vicinity of the handling area.
- Ignition Sources: Eliminate all potential sources of ignition, such as open flames, sparks, and hot surfaces. Use non-sparking tools for all operations.[\[1\]](#)
- Electrostatic Discharge: Ground and bond containers and receiving equipment to prevent fire caused by electrostatic discharge.[\[1\]](#)

### 2.2. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **dimethyl phenylphosphonite**:

PPE Type	Specification	Reference
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield should also be worn.	[1]
Hand Protection	Chemical-impermeable gloves (e.g., nitrile, neoprene) must be worn. Gloves must be inspected prior to use and replaced immediately if signs of degradation appear. Wash and dry hands thoroughly after handling.	[1]
Body Protection	A flame-retardant lab coat or impervious clothing is required. For larger quantities or in case of potential splashes, a chemical-resistant apron and boots should be worn.	[1]
Respiratory Protection	If working outside of a fume hood or if vapors are expected to be generated, a respirator with an appropriate filter for organic vapors (e.g., type ABEK EN14387) should be used.	[6]

### 2.3. General Handling Procedure

- Preparation: Before starting work, ensure all necessary PPE is worn correctly and that the fume hood is functioning properly.

- Inert Atmosphere: As **dimethyl phenylphosphonite** is air-sensitive, it is recommended to handle it under an inert atmosphere (e.g., argon or nitrogen).[4]
- Dispensing:
  - Use a clean, dry syringe or cannula for transferring the liquid.
  - Avoid direct contact with air.
  - Measure the required amount in a tared, sealed container under an inert atmosphere.
- Reaction Setup: Add the **dimethyl phenylphosphonite** to the reaction vessel slowly and in a controlled manner, especially if the reaction is exothermic.
- Post-Handling:
  - Tightly seal the main container of **dimethyl phenylphosphonite** immediately after use.
  - Decontaminate any surfaces that may have come into contact with the chemical using an appropriate solvent (e.g., isopropanol) followed by soap and water.
  - Dispose of contaminated materials (e.g., gloves, paper towels) as hazardous waste in accordance with local regulations.[1]

## Storage Protocols

Proper storage is essential to maintain the quality of **dimethyl phenylphosphonite** and to prevent hazardous situations.

- Container: Store in the original, tightly sealed container.[1]
- Location: Keep in a dry, cool, and well-ventilated place.[1] A refrigerator rated for flammable materials is recommended to maintain the 2-8°C storage temperature.
- Incompatible Materials: Store separately from strong oxidizing agents, acids, and foodstuffs. [1][3]

- Security: The storage area should be locked to restrict access to authorized personnel only.  
[\[1\]](#)

## Emergency Procedures

### 4.1. Spills and Leaks

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with a non-combustible absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials like paper towels as the primary absorbent.
- Collection: Collect the absorbed material into a suitable, labeled container for hazardous waste disposal. Use spark-proof tools for collection.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Reporting: Report the incident to the appropriate safety officer.

### 4.2. First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[1\]](#)

## Experimental Protocols

### 5.1. Example Protocol: Use of **Dimethyl Phenylphosphonite** as a Ligand in a Suzuki-Miyaura Coupling Reaction

This protocol is a general guideline and may need to be optimized for specific substrates.

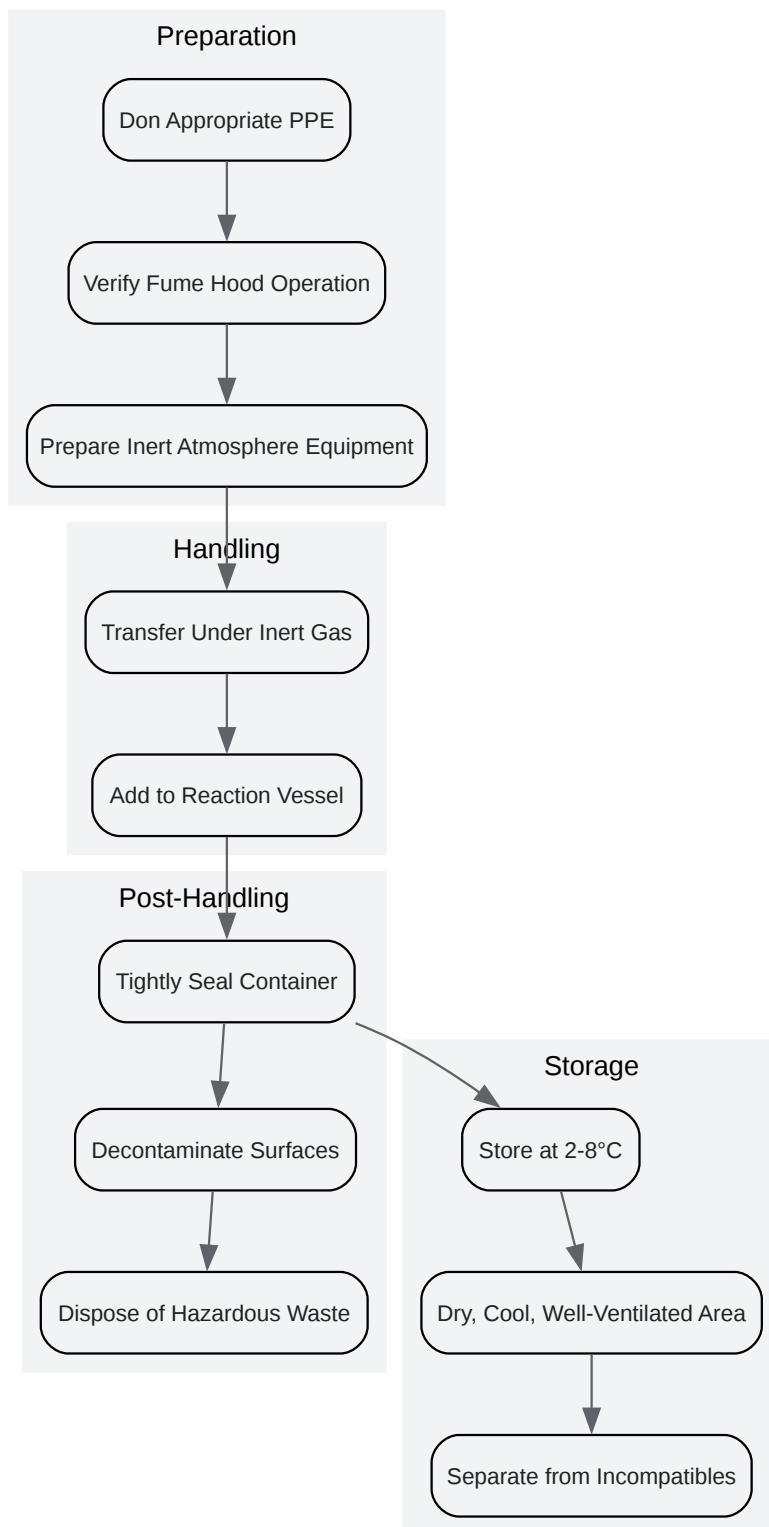
- Reaction Setup:
  - In a fume hood, add the aryl halide (1.0 mmol), boronic acid (1.2 mmol), and palladium catalyst (e.g., Pd(OAc)<sub>2</sub>, 0.02 mmol) to a dry Schlenk flask equipped with a magnetic stir bar.
  - Evacuate and backfill the flask with an inert gas (e.g., argon) three times.
- Ligand Addition:
  - Under a positive pressure of inert gas, add **dimethyl phenylphosphonite** (0.04 mmol) to the flask via syringe.
- Solvent and Base Addition:
  - Add the degassed solvent (e.g., toluene, 5 mL) and a degassed aqueous solution of the base (e.g., 2 M K<sub>2</sub>CO<sub>3</sub>, 2 mL) to the reaction mixture.
- Reaction:
  - Heat the reaction mixture to the desired temperature (e.g., 80-100°C) and stir until the reaction is complete (monitor by TLC or GC/LC-MS).
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purification:
  - Purify the crude product by column chromatography on silica gel.

## Visualizations



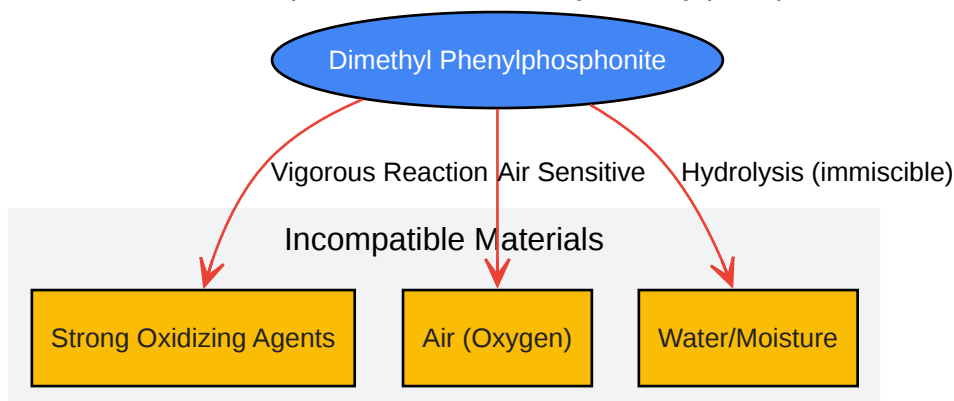
## Workflow for Handling and Storage of Dimethyl Phenylphosphonite



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Caption: Workflow for handling and storage of **dimethyl phenylphosphonite**.

## Chemical Incompatibilities of Dimethyl Phenylphosphonite



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Caption: Chemical incompatibilities of **dimethyl phenylphosphonite**.

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